A Comparative Chemical Analysis of AMBROX DL and Ambroxan

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Compound of Interest

Compound Name:	*AMBROX DL*
CAS No.:	*3738-00-9*
Cat. No.:	*B1205197*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparative analysis of **AMBROX DL** and Ambroxan, two highly valued compounds in the fragrance and potentially pharmaceutical industries. The core distinction lies in their stereochemistry: Ambroxan is the pure levorotatory enantiomer, ((-)-ambroxide), prized for its specific olfactory profile, while **AMBROX DL** is a racemic mixture of stereoisomers. This analysis details their chemical properties, synthesis protocols, and analytical methodologies to distinguish them, supported by experimental data.

Comparative Physicochemical Properties

The fundamental chemical identity of **AMBROX DL** and Ambroxan is the same in terms of molecular formula and weight. However, their stereoisomeric nature leads to differences in physical properties and biological interactions, such as with olfactory receptors.

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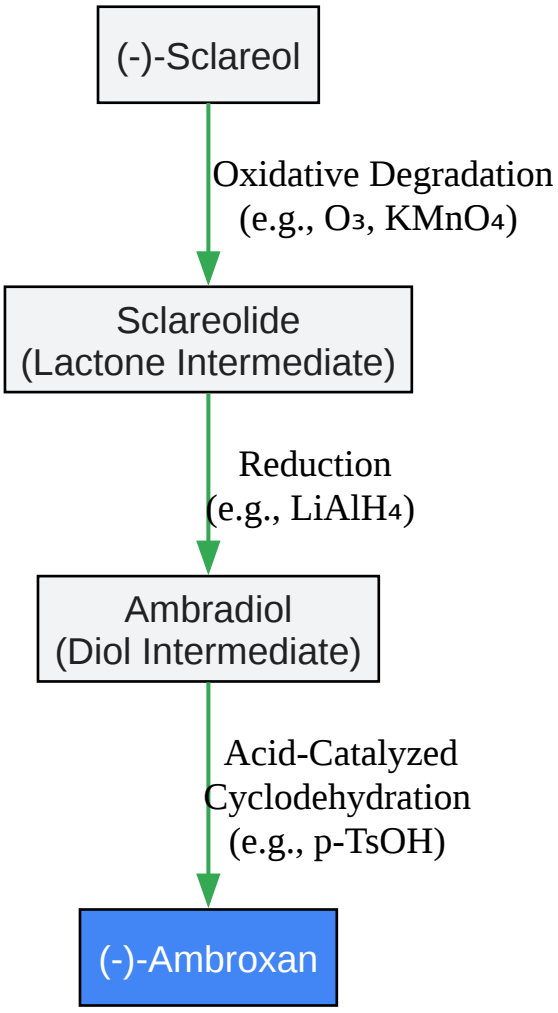
Property	AMBROX DL	Ambroxan ((-)-Ambroxide)	Reference(s)
Chemical Name	(±)-Dodecahydro-3a,6,6,9a-tetramethylnaphtho[2,1-b]furan	(3aR,5aS,9aS,9bR)-3a,6,6,9a-Tetramethyldodecahydronaphtho[2,1-b]furan	[1]
CAS Number	3738-00-9	6790-58-5	[1][2]
Molecular Formula	$C_{16}H_{28}O$	$C_{16}H_{28}O$	[1]
Molecular Weight	236.39 g/mol	236.39 g/mol	[3]
Appearance	White crystalline powder	White to colorless crystals	[4]
Melting Point	75-76 °C	~ 75 °C	[1]
Boiling Point	273.9 ± 8.0 °C (Predicted)	120 °C at 1.40 mmHg	[1]
Solubility	Insoluble in water; soluble in oils and ethanol	Insoluble in water; soluble in ethanol	[1]
Stereochemistry	Racemic mixture of stereoisomers	Pure (-)-enantiomer	[5][6]
Odor Profile	Strong, woody, ambergris-like	Velvety, musky, ambery, with mineral facets	[4][6]

Synthesis Protocols

The synthesis of Ambroxan and **AMBROX DL** can start from various precursors, with the most common industrial route for (-)-Ambroxan beginning with sclareol, a diterpene extracted from clary sage (Salvia sclarea). Racemic **AMBROX DL** is often synthesized from achiral precursors like homofarnesol.

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This is a well-established multi-step industrial process.[7][8] The overall workflow is depicted below.



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Caption: Workflow for the semi-synthesis of (-)-Ambroxan.

Experimental Protocol: Three-Stage Synthesis

- Stage 1: Oxidative Degradation of Sclareol to Sclareolide[7]
  - Objective: To cleave the side chain of sclareol to form the lactone, sclareolide.
  - Procedure: Dissolve sclareol (100 g) in acetic acid (240 g). Add water (152 g) and sodium hydroxide (8 g). Maintain the mixture at 20°C while bubbling a stream of 10% O_3 in O_2

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through it at 3.0 L/min for approximately 5 hours, ensuring the temperature does not exceed 30°C. After the reaction, purge with nitrogen and quench residual peroxides with sodium sulfite (5.5 g). Adjust the pH to 2 with 6 M HCl and extract the product with an ethyl acetate/heptane mixture. The crude sclareolide can be purified by crystallization.

- Stage 2: Reduction of Sclareolide to Ambradiol[7]
  - Objective: To reduce the lactone functional group to a diol.
  - Procedure: In a flame-dried flask under an inert atmosphere, prepare a suspension of lithium aluminum hydride ($LiAlH_4$) in a dry ethereal solvent (e.g., THF). Add a solution of sclareolide in the same solvent dropwise at 0°C. Allow the mixture to warm to room temperature and stir for several hours. Monitor the reaction by Thin-Layer Chromatography (TLC). Carefully quench the reaction by the sequential dropwise addition of water, 15% aqueous NaOH, and then water again. Filter the resulting aluminum salts and concentrate the filtrate to yield crude ambradiol.
- Stage 3: Cyclodehydration of Ambradiol to (-)-Ambroxan[7]
  - Objective: Intramolecular cyclization (etherification) to form the final furan ring.
  - Procedure: Dissolve ambradiol in a solvent such as toluene and add a catalytic amount of an acid like p-toluenesulfonic acid (p-TsOH). Heat the mixture to reflux for several hours, monitoring by TLC. Upon completion, cool the reaction and wash with a saturated aqueous solution of sodium bicarbonate to neutralize the acid. The organic layer is then dried and concentrated, and the resulting (-)-Ambroxan is purified, typically by distillation or crystallization.

The synthesis of a racemic mixture avoids the use of a chiral starting material. A common precursor is homofarnesol, which can undergo an acid-catalyzed polyene cyclization.[1][9]

Experimental Protocol: Acid-Catalyzed Cyclization of Homofarnesol

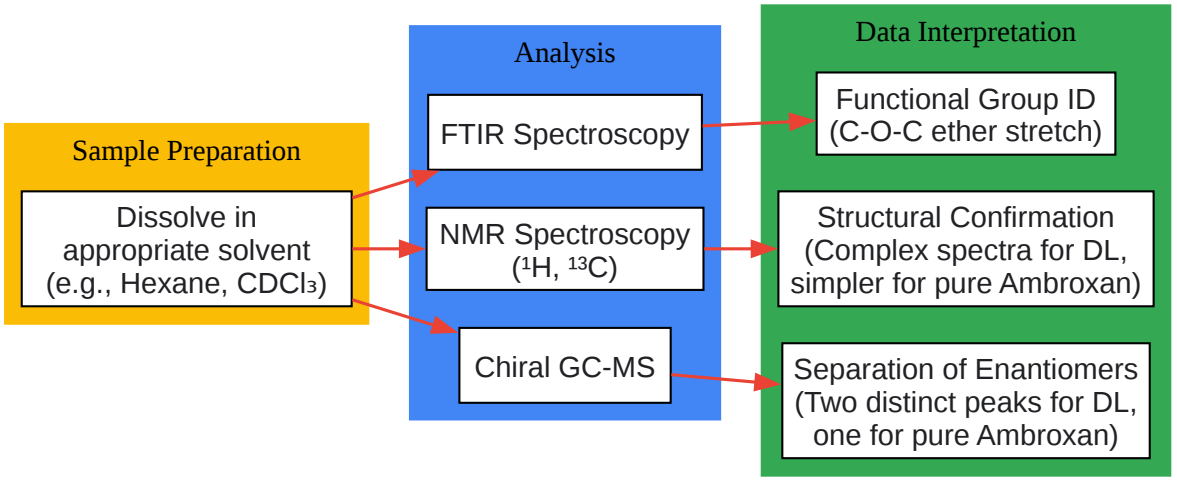
- Objective: To induce a cascade of ring-forming reactions to build the decalin ring system and the final furan ring.

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- Procedure: (3E,7E)-Homofarnesol is subjected to a highly Brønsted-acidic catalyst, such as an imidodiphosphorimidate (IDPi) catalyst, in the presence of a fluorinated alcohol like hexafluoroisopropanol (HFIP).[9] The reaction is stirred under controlled temperature conditions until cyclization is complete. This process forms multiple stereocenters simultaneously. Because the starting material is achiral, the product is a racemic mixture of enantiomers (**AMBROX DL**), which can be isolated and purified using standard techniques like column chromatography.

Analytical Methodologies

Distinguishing between the stereochemically pure Ambroxan and the racemic **AMBROX DL** requires specific analytical techniques capable of resolving stereoisomers.



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Caption: General analytical workflow for isomer comparison.

GC-MS is used for separating and identifying volatile compounds. To distinguish between enantiomers, a chiral stationary phase (CSP) is required.

- Protocol Outline:

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- Sample Preparation: Prepare a dilute solution of the sample (**AMBROX DL** or Ambroxan) in a volatile organic solvent like hexane or dichloromethane.
- Instrumentation: Use a gas chromatograph equipped with a chiral capillary column (e.g., derivatized cyclodextrin phases).[2][10] The GC is coupled to a mass spectrometer for detection and identification.
- GC Conditions:
  - Injector Temperature: ~250 °C
  - Oven Program: Start at a moderate temperature (e.g., 100 °C) and ramp up to a higher temperature (e.g., 240 °C) to ensure elution.
  - Carrier Gas: Helium or Hydrogen.
  - Detector: Mass spectrometer operating in electron ionization (EI) mode.
- Expected Results:
  - Ambroxan ((-)-Ambroxide): A single peak will be observed at a specific retention time on the chromatogram.
  - **AMBROX DL** (Racemic): Two distinct peaks of approximately equal area should be observed, corresponding to the (-) and (+) enantiomers, as they interact differently with the chiral stationary phase.[10]
  - The mass spectrum for all isomers will be identical, confirming the molecular weight (m/z 236) and fragmentation pattern.

NMR provides detailed information about the chemical structure. While standard ^{1}H and ^{13}C NMR spectra of enantiomers are identical, the spectrum of a racemic mixture can differ from that of a single enantiomer if chiral resolving agents are used.

- Protocol Outline:
  - Sample Preparation: Dissolve an accurate weight of the sample in a deuterated solvent (e.g., $CDCl_3$).

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- Instrumentation: Acquire spectra on a high-field NMR spectrometer (e.g., 400 MHz or higher).
- Data Acquisition: Run standard ^{1}H, ^{13}C, and potentially 2D NMR experiments like COSY and HSQC for full structural assignment.
- Expected Spectral Data (in $CDCl_3$):
  - ^{1}H NMR: The spectrum will show characteristic signals for the methyl groups (singlets between δ 0.8-1.1 ppm) and the methine and methylene protons of the fused ring system. The protons adjacent to the ether oxygen will appear further downfield (δ ~3.8-3.9 ppm).
  - ^{13}C NMR: Key signals include those for the four methyl groups, multiple methylene and methine carbons in the aliphatic region, and the carbons bonded to the ether oxygen (C-12 and C-8a) at approximately δ 65.0 and 80.0 ppm, respectively.
- Distinguishing Ambroxan from **AMBROX DL**: In a standard achiral solvent, their spectra will be identical. To differentiate, a chiral solvating agent can be added to the NMR tube, which may induce separate signals for the different enantiomers in the racemic **AMBROX DL** sample.

FTIR is used to identify functional groups. Both **AMBROX DL** and Ambroxan will show nearly identical spectra, as they contain the same functional groups.

- Protocol Outline:
  - Sample Preparation: The sample can be analyzed as a solid using an ATR (Attenuated Total Reflectance) accessory or prepared as a KBr pellet.
  - Data Acquisition: Collect the spectrum over the mid-infrared range (e.g., 4000-400 cm^{-1}).
  - Expected Results: The key characteristic peak for both molecules is the strong C-O-C (ether) stretching vibration, typically observed in the 1150-1085 cm^{-1} region. Other prominent peaks will include C-H stretching from the alkane structure (~2850-3000 cm^{-1}) and C-H bending vibrations (~1375-1465 cm^{-1}).

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Applications and Biological Relevance

While primarily known for their use in perfumery, these molecules have been investigated for other properties relevant to drug development professionals.

- Pharmaceutical Formulations: Both compounds are used as fragrance agents in topical and cosmetic preparations.[11] Their high stability and low volatility make them suitable for providing a long-lasting, pleasant scent in creams, lotions, and other products.

- Olfactory Receptor Interaction: The significant difference in odor profile between the (-)-enantiomer (Ambroxan) and other stereoisomers highlights the high stereoselectivity of human olfactory receptors. Studies using fMRI have shown that individuals who can perceive Ambroxan exhibit different brain activation patterns compared to those who cannot, providing insights into the neurobiology of olfaction.[12][13]

- Potential Biological Activities: Some preliminary studies have suggested that ambroxide may possess antioxidant and anti-inflammatory properties.[14] One study noted a reduction in pro-inflammatory cytokines in vitro. While this area is not extensively researched, it points to potential, yet unproven, therapeutic applications that warrant further investigation.

In conclusion, the primary difference between **AMBROX DL** and Ambroxan is their stereoisomeric composition. This distinction, while subtle chemically, has a profound impact on their olfactory properties and requires specific chiral analytical methods for confirmation. For professionals in drug development, understanding these differences is crucial when these molecules are used as excipients or when considering their potential, albeit minor, biological effects.

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References

- 1. Ambrafuran (AmbroxTM) Synthesis from Natural Plant Product Precursors | MDPI [mdpi.com]

- 2. Separation of enantiomers by gas chromatography - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. spectrabase.com [spectrabase.com]
- 5. dev.spectrabase.com [dev.spectrabase.com]
- 6. researchgate.net [researchgate.net]
- 7. benchchem.com [benchchem.com]
- 8. researchgate.net [researchgate.net]
- 9. The catalytic asymmetric polyene cyclization of homofarnesol to ambrox - PMC [pmc.ncbi.nlm.nih.gov]
- 10. gcms.cz [gcms.cz]
- 11. Ambroxide Online | Ambroxide Manufacturer and Suppliers [scimplify.com]
- 12. selleckchem.com [selleckchem.com]
- 13. researchgate.net [researchgate.net]
- 14. One-pot synthesis of (−)-Ambrox - PMC [pmc.ncbi.nlm.nih.gov]

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